

bongkrelic acid producing bacteria

Burkholderia gladioli pv. cocovenenans

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Compound of Interest

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An In-depth Technical Guide to *Burkholderia gladioli* pv. *cocovenenans* and **Bongkrelic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Burkholderia gladioli pathovar *cocovenenans* is a pathogenic bacterium responsible for producing the highly potent respiratory toxin, **bongkrelic acid** (BKA).^{[1][2][3]} This toxin has been implicated in numerous fatal foodborne poisoning outbreaks worldwide, primarily linked to fermented coconut- or corn-based products.^{[1][2][4][5]} BKA's unique mechanism of action involves the irreversible inhibition of the mitochondrial Adenine Nucleotide Translocator (ANT), leading to a catastrophic disruption of cellular energy metabolism.^{[1][2][6][7][8]} This guide provides a comprehensive technical overview of *B. gladioli* pv. *cocovenenans*, the biosynthesis and mechanism of BKA, its toxicological profile, and established experimental protocols for its study and detection.

The Bacterium: *Burkholderia gladioli* pathovar *cocovenenans*

Burkholderia gladioli is an ecologically diverse bacterial species known for its pathogenic potential in humans, animals, and plants, as well as for beneficial interactions.^[9] The pathovar *cocovenenans* (formerly *Pseudomonas cocovenenans*) is distinguished by its ability to produce **bongkrelic acid**.^{[6][9][10]} While over 80 species exist in the *Burkholderia* genus, *B. gladioli*

pv. cocovenenans is the primary pathovar linked to fatal human food poisonings due to BKA. [10][11] The bacterium is commonly found in soil and can contaminate plant-derived foodstuffs. [6]

Optimal conditions for the growth of *B. gladioli* pv. cocovenenans and the production of **bongkreikic acid** are specific, centering around neutral pH, warm temperatures, and the presence of fatty acids, particularly oleic acid. [1][12] These conditions are often met during the fermentation of foods like coconut and corn, creating a high-risk environment for toxin proliferation. [1][6][13]

Optimal Growth and Toxin Production Conditions

The proliferation of the bacterium and its synthesis of BKA are highly dependent on environmental factors. The ideal conditions often overlap with those used in traditional food fermentation processes in some regions. [3]

Parameter	Optimal for Bacterial Growth	Optimal for BKA Production	Source
Temperature	30-37°C	22-30°C	[1][3][13]
pH	> 5.5	6.5 - 8.0	[3][12]
NaCl Concentration	< 6%	< 1.5-2%	[3][12]
Oxygen	Aerobic	Aerobic	[8]
Key Substrate	Fatty Acids (esp. Oleic Acid)	Fatty Acids (esp. Oleic Acid)	[1][12]

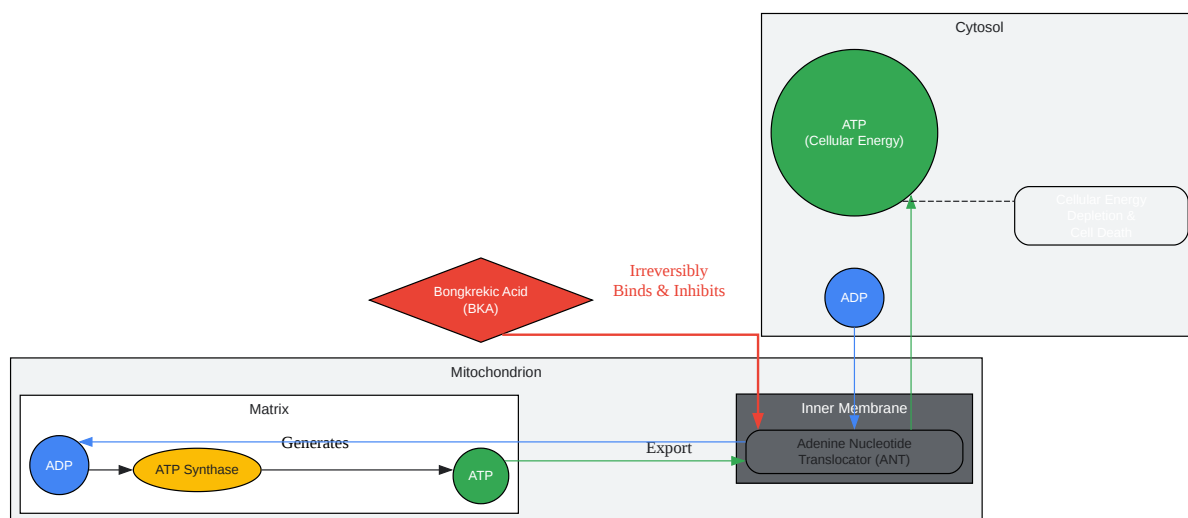
The Toxin: Bongkreikic Acid (BKA)

Bongkreikic acid (C₂₈H₃₈O₇, Molar Mass: 486.6 g/mol) is a colorless, odorless, and heat-stable polyketide. [8][14] Its stability to heat means that cooking contaminated food does not neutralize the toxin, making it particularly dangerous. [5][13] BKA is a highly unsaturated tricarboxylic fatty acid that acts as a potent mitochondrial toxin. [2][6]

Mechanism of Action: Inhibition of Mitochondrial ANT

The primary toxic effect of BKA is the specific and irreversible inhibition of the mitochondrial Adenine Nucleotide Translocator (ANT).[1] ANT is a critical protein of the inner mitochondrial membrane, responsible for the vital exchange of adenosine diphosphate (ADP) from the cytosol for adenosine triphosphate (ATP) from the mitochondrial matrix.

By binding to ANT, BKA effectively traps the translocator in a conformation that prevents ADP import and ATP export.[8] This blockade of ATP transport halts the supply of energy to the rest of the cell, leading to a rapid depletion of cellular ATP, disruption of cellular respiration, and ultimately, cell death.[6][10] The liver, brain, and kidneys are the main organs targeted by BKA poisoning.[6] There is currently no specific antidote for BKA poisoning, and treatment is primarily symptomatic and supportive.[2][5][6]

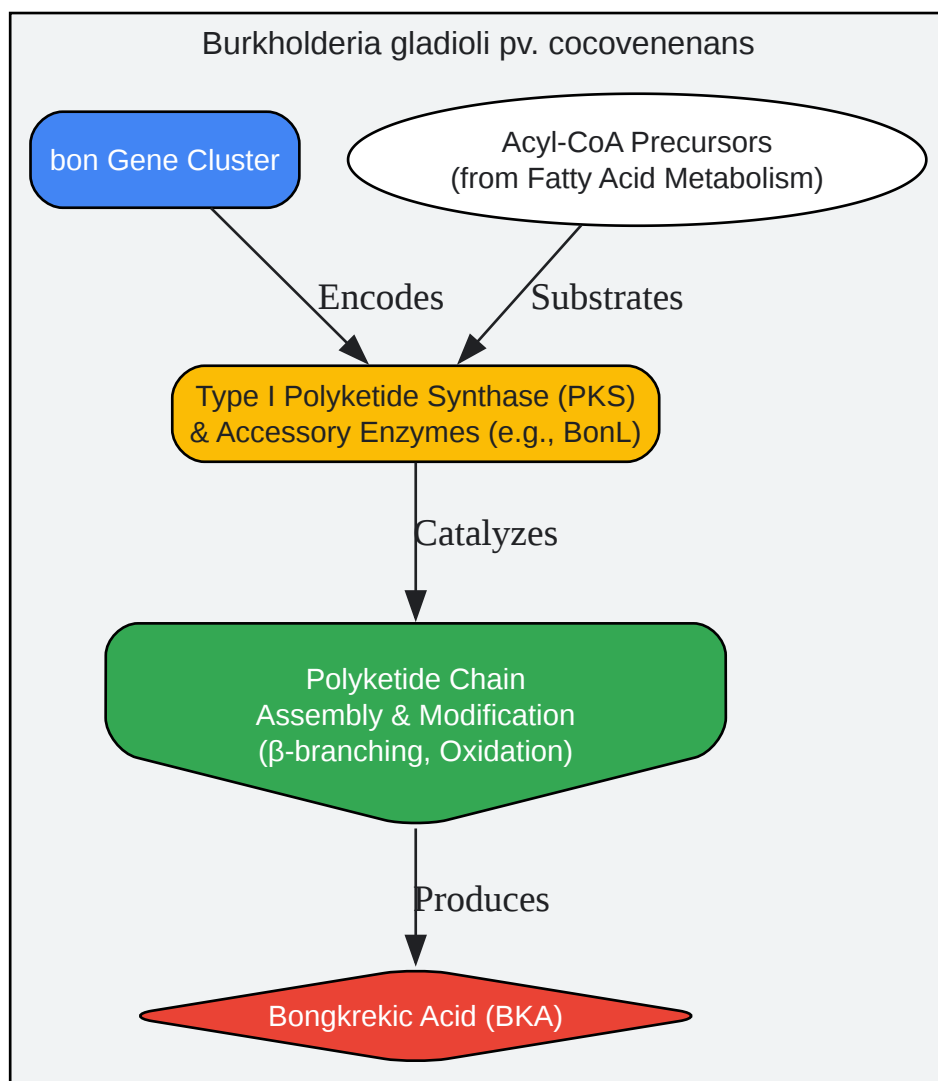


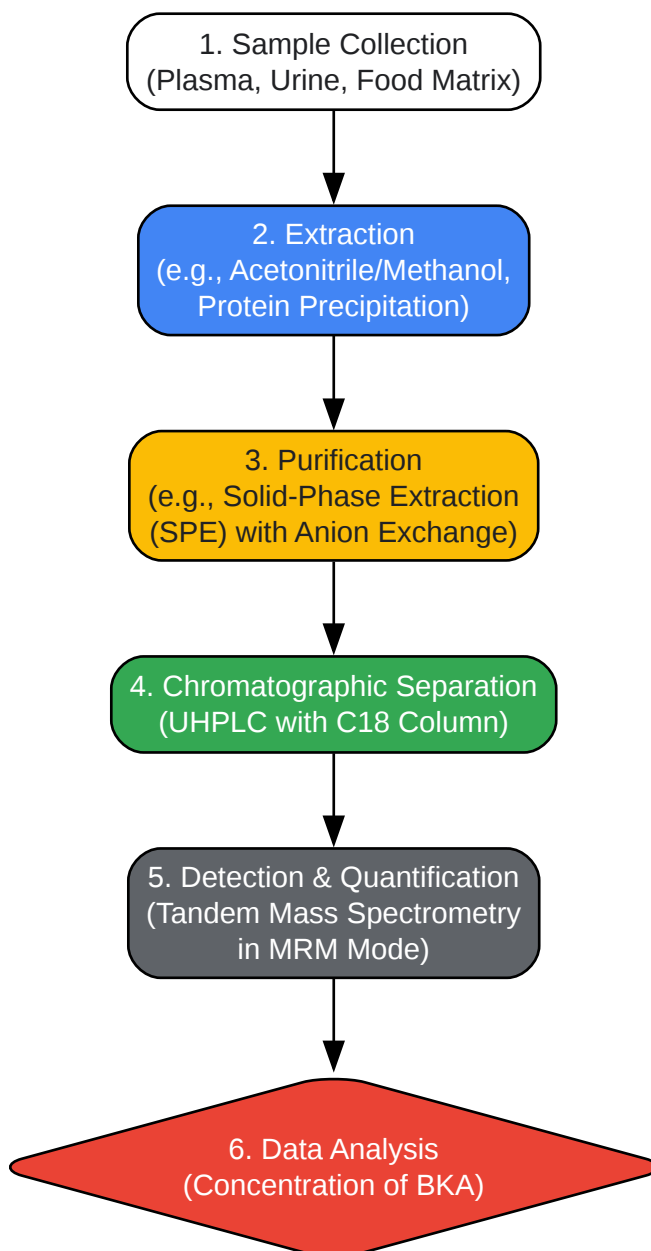
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Caption: Mechanism of **Bongkreikic Acid** (BKA) toxicity via inhibition of the mitochondrial ANT.

Biosynthesis Pathway

The genetic foundation for BKA synthesis lies within the bon gene cluster.[10][11][12] This cluster encodes a modular type I polyketide synthase (PKS) of the trans-AT subgroup and other accessory enzymes.[11][15] The PKS assembles the unique branched tricarboxylic fatty acid structure of BKA through a series of complex reactions, including isoprenoid-like β -branching and a six-electron oxidation of a methyl group to form a carboxylic acid.[15][16] The cytochrome P450 monooxygenase, encoded by the bonL gene, is a key enzyme in this process.[15] The presence of the bon gene cluster is the primary factor that distinguishes pathogenic *B. gladioli* pv. *cocovenenans* from non-pathogenic strains.[12][17]





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